

Section 1: Compound Identification and Analogue-Based Hazard Assessment

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Compound of Interest

Compound Name: 4-(Difluoromethyl)-2-methyl-1-nitrobenzene

Cat. No.: B14029876

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4-(Difluoromethyl)-2-methyl-1-nitrobenzene is an aromatic compound featuring a nitro group, a methyl group, and a difluoromethyl group. These functional groups dictate its chemical reactivity and toxicological profile. The primary hazards are associated with the nitroaromatic moiety, which is known for its systemic toxicity, particularly its ability to induce methemoglobinemia. The presence of fluorine may also introduce additional considerations regarding thermal decomposition products.

Chemical Identity

Property	Value
IUPAC Name	4-(Difluoromethyl)-2-methyl-1-nitrobenzene
Molecular Formula	C ₈ H ₇ F ₂ NO ₂
Molecular Weight	187.14 g/mol
CAS Number	Not assigned / Not readily available
Canonical SMILES	CC1=C(C=C(C=C1)C(F)F)[O-]

Inferred GHS Hazard Classification

This classification is extrapolated from closely related analogues such as 4-(Difluoromethyl)-1-fluoro-2-nitrobenzene and various other substituted nitrobenzenes.^{[1][2][3]} It should be treated as a provisional and precautionary assessment.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3/4	H311/H312: Toxic/Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	Category 1/2	H372/H373: Causes damage to organs (blood, liver, kidneys) through prolonged or repeated exposure

Signal Word: Danger

Hazard Pictograms:

GHS06: Skull and Crossbones	GHS07: Exclamation Mark	GHS08: Health Hazard
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Section 2: Physicochemical and Reactivity Profile

The physical properties are inferred from similar compounds.^[4] Stability data is derived from general knowledge of nitroaromatics.

Property	Inferred Value / Remarks	Source (Analogue)
Physical Form	Likely a yellow liquid or low-melting solid at room temperature.	[5]
Solubility	Insoluble in water; soluble in common organic solvents (e.g., acetone, ethanol, dichloromethane).	[1]
Stability	Stable under normal laboratory storage and handling conditions.	[1][4]
Conditions to Avoid	High temperatures, open flames, sparks, and exposure to strong light.	[6]
Incompatible Materials	Strong oxidizing agents, strong reducing agents, strong acids, and strong bases.	[6]
Hazardous Decomposition Products	Upon combustion, may release toxic fumes including nitrogen oxides (NO _x), carbon monoxide (CO), carbon dioxide (CO ₂), and highly toxic hydrogen fluoride (HF).	[6]

Section 3: Core Toxicological Profile: The Nitroaromatic Hazard

The most significant and insidious toxicological threat posed by **4-(Difluoromethyl)-2-methyl-1-nitrobenzene** stems from its nitroaromatic structure. The primary mechanism of toxicity for this class of compounds is the induction of methemoglobinemia.

Causality of Methemoglobinemia: Upon absorption into the body (via skin contact, inhalation, or ingestion), the nitro group (-NO₂) is metabolically reduced. This process generates reactive

intermediates that oxidize the ferrous iron (Fe^{2+}) in hemoglobin to its ferric state (Fe^{3+}). The resulting molecule, methemoglobin, is incapable of binding and transporting oxygen.[5] This leads to a state of functional anemia and cellular hypoxia, even with normal blood oxygen saturation readings.

Key Toxicological Effects:

- **Delayed Onset:** A critical danger is that symptoms may be delayed by 2 to 4 hours after exposure.[5]
- **Primary Symptoms:** The initial signs of exposure include headache, dizziness, nausea, and drowsiness. A key indicator is cyanosis, where the skin, lips, and nail beds take on a bluish or grayish discoloration due to the lack of oxygenated blood.[5]
- **Severe Exposure:** Higher levels of methemoglobin can lead to rapid heart rate, shortness of breath, convulsions, and potentially death.[5]
- **Organ Damage:** Prolonged or repeated exposure can cause damage to the liver, kidneys, and blood-forming tissues in the bone marrow.[5]

Section 4: Safe Handling and Engineering Controls

All work with this compound must be performed with the understanding that it is a potent systemic toxin with excellent dermal absorption. The following protocols are mandatory.

Engineering Controls

- **Chemical Fume Hood:** All manipulations, including weighing, transferring, and preparing solutions, must be conducted inside a certified chemical fume hood to prevent inhalation of vapors.[6]
- **Safety Shower and Eyewash Station:** Ensure immediate access to a functional and recently tested safety shower and eyewash station.[1]

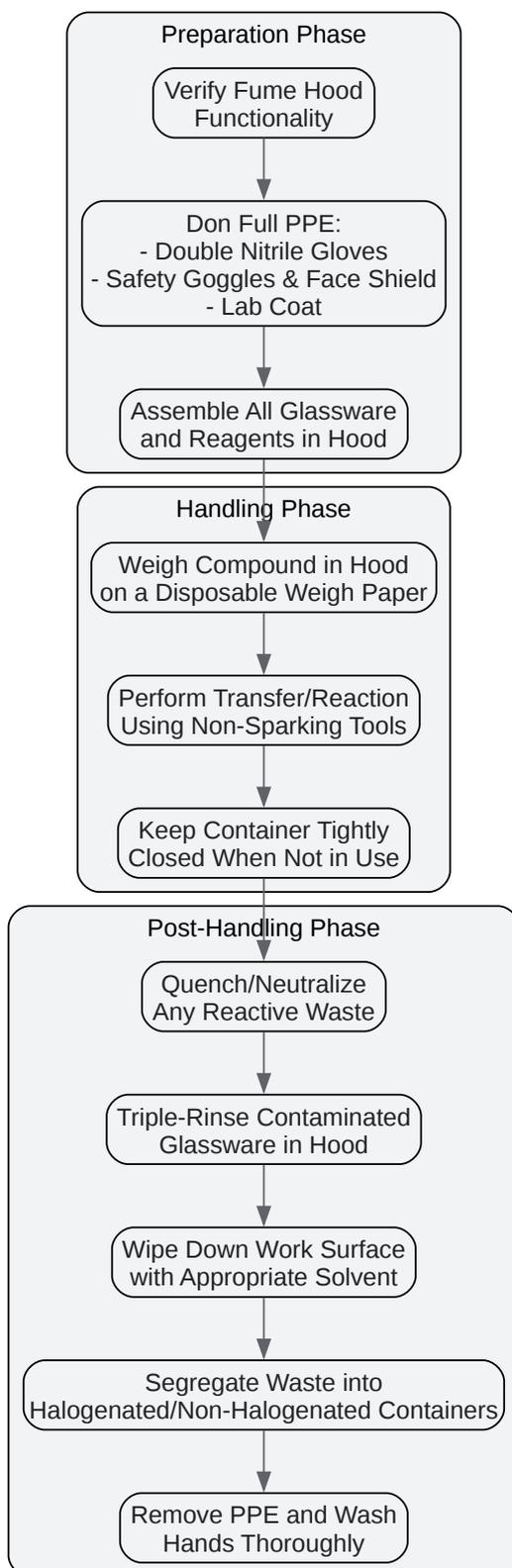
Personal Protective Equipment (PPE)

- **Hand Protection:** Wear nitrile gloves (minimum thickness of 0.11 mm). Double-gloving is recommended. Gloves must be inspected for integrity before use. Use proper glove removal

technique to avoid contaminating skin.[3]

- Eye Protection: Wear chemical safety goggles that provide a complete seal around the eyes. A face shield should be worn in addition to goggles when there is a risk of splashing.[3]
- Skin and Body Protection: Wear a flame-resistant laboratory coat. Ensure cuffs are tucked into gloves. Do not wear shorts or open-toed shoes.

Workflow for Safe Handling



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Caption: Standard workflow for handling hazardous nitroaromatic compounds.

Section 5: Emergency Procedures

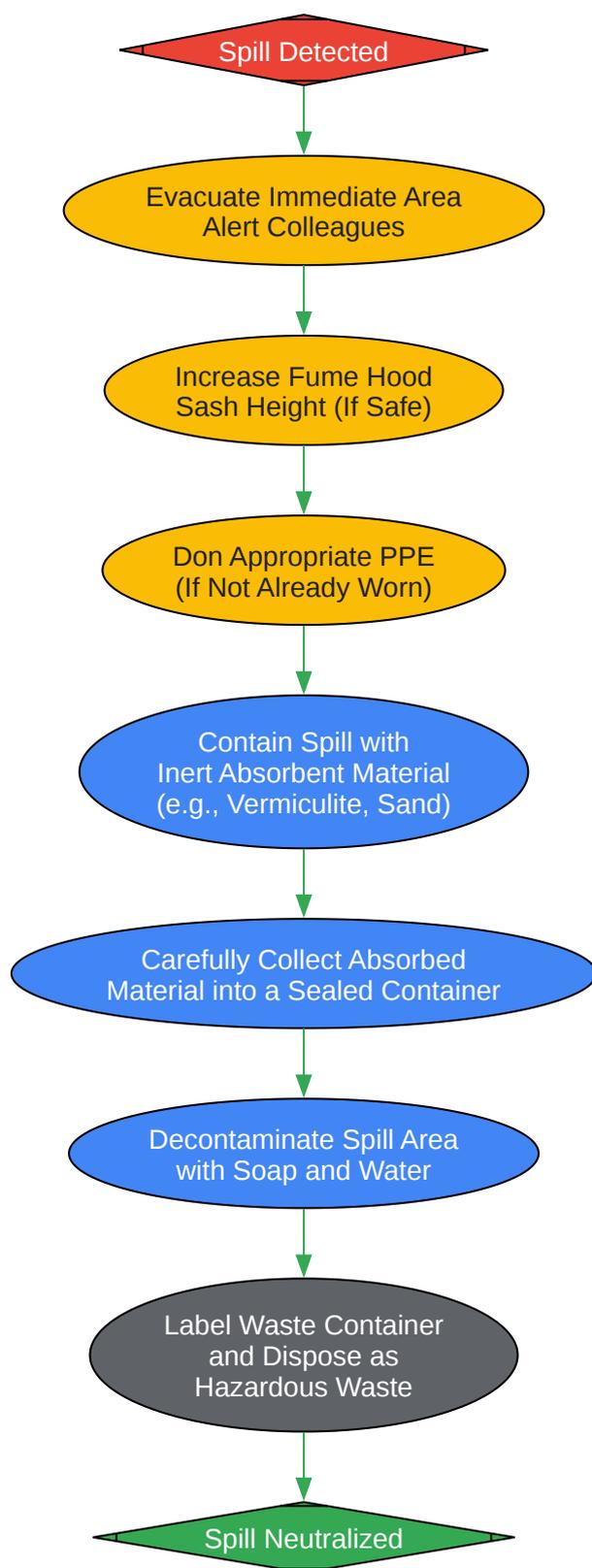
Immediate and decisive action is critical in the event of an exposure or spill.

First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[1][5]
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. Get immediate medical aid.[5] Cleansing the entire contaminated area is of utmost importance.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][5]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center and seek immediate medical attention.[5]

Note to Physician: The primary hazard is methemoglobinemia. Treatment may involve the administration of oxygen and, in severe cases, Methylene Blue.[5]

Spill Response Protocol



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Caption: Emergency response flowchart for a chemical spill.

Section 6: Storage and Disposal

Storage

Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[4][6] Keep it segregated from incompatible materials, particularly reducing agents and strong oxidizers.[6] The storage area should be accessible only to authorized personnel.

Disposal

All waste material, including contaminated absorbent material and empty containers, must be treated as hazardous waste. Dispose of the material through a licensed professional waste disposal service. Do not allow the chemical to enter drains or the environment.[3][6]

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